

D-Methionine sulfoxide hydrochloride solubility and stability in culture media

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Compound of Interest

Compound Name: *D-Methionine sulfoxide hydrochloride*

Cat. No.: B8093382

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D-Methionine Sulfoxide Hydrochloride Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and stability of **D-Methionine Sulfoxide Hydrochloride** in cell culture applications.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing a stock solution of D-Methionine Sulfoxide Hydrochloride?

For initial stock solutions, sterile water is highly recommended. **D-Methionine Sulfoxide Hydrochloride** exhibits high solubility in water (up to 250 mg/mL).^[1] For direct use in cell culture, sterile Phosphate Buffered Saline (PBS) is also a suitable solvent, with a solubility of at least 25 mg/mL.^{[2][3]}

Q2: How should I prepare a stock solution of D-Methionine Sulfoxide Hydrochloride?

To prepare a stock solution, it is recommended to dissolve the compound in sterile water or PBS.^{[1][2][3]} If you choose water, the solution should be sterilized by filtering through a 0.22

µm filter before being added to your culture medium.[\[2\]](#)[\[4\]](#) Sonication can be used to aid dissolution if precipitation is observed.[\[2\]](#)

Q3: What are the recommended storage conditions for **D-Methionine Sulfoxide Hydrochloride** stock solutions?

Stock solutions of **D-Methionine Sulfoxide Hydrochloride** should be stored as aliquots in tightly sealed vials. For short-term storage, -20°C is suitable for up to one month. For longer-term storage, -80°C is recommended for up to six months.[\[2\]](#)[\[4\]](#) It is advisable to protect the solutions from light.[\[4\]](#) Before use, allow the frozen aliquot to equilibrate to room temperature for at least one hour.

Q4: Is **D-Methionine Sulfoxide Hydrochloride** stable in cell culture media at 37°C?

D-Methionine Sulfoxide, the active component of the hydrochloride salt, is generally stable and has been used as a substitute for methionine in cell culture media such as DMEM.[\[5\]](#) However, its stability can be influenced by several factors. Methionine sulfoxide is the oxidized form of methionine, and this oxidation is a reversible process.[\[6\]](#)[\[7\]](#) The presence of reducing agents in the culture medium or cellular enzymatic activity by methionine sulfoxide reductases (MSRs) can lead to the reduction of D-methionine sulfoxide back to D-methionine.[\[6\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

Q5: Can I use **D-Methionine Sulfoxide Hydrochloride** in serum-free media?

Yes, **D-Methionine Sulfoxide Hydrochloride** can be used in serum-free media. In fact, some studies have utilized it in DMEM supplemented with dialyzed fetal bovine serum to control for methionine levels, indicating its compatibility with defined media components.[\[5\]](#)

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation upon addition to culture medium	The concentration of D-Methionine Sulfoxide Hydrochloride in the final culture medium may be too high, or the stock solution was not fully dissolved.	Ensure the final concentration is within the soluble range. When preparing the stock solution, use sonication to aid dissolution if needed. [2] Prepare a fresh, lower concentration stock solution if the problem persists.
Inconsistent experimental results	The stability of D-Methionine Sulfoxide Hydrochloride may be compromised by components in the culture medium or by cellular activity.	Consider the presence of reducing agents in your media supplements. Be aware that cells can enzymatically reduce methionine sulfoxide to methionine, which could affect your results over time. [7] [8] It is advisable to run appropriate controls.
Loss of compound activity over time in culture	D-Methionine Sulfoxide may be reduced to D-methionine by cells.	If your experiment is sensitive to the oxidation state of the methionine, consider a time-course experiment to assess the stability of the compound in your specific cell culture system.

Quantitative Data Summary

The following table summarizes the known solubility data for **D-Methionine Sulfoxide Hydrochloride** and the related compound, D-Methionine Sulfoxide.

Compound	Solvent	Solubility	Molar Concentration	Notes
D-Methionine Sulfoxide Hydrochloride	Water	250 mg/mL	~1240 mM	Ultrasonic may be needed.
D-Methionine Sulfoxide Hydrochloride	PBS	25 mg/mL	123.96 mM	Clear solution; ultrasonic may be needed. [2] [3]
D-Methionine Sulfoxide	PBS	50 mg/mL	302.65 mM	

Experimental Protocols

Protocol for Preparation of a 100 mM Stock Solution of D-Methionine Sulfoxide Hydrochloride

This protocol is adapted from methods for similar compounds.

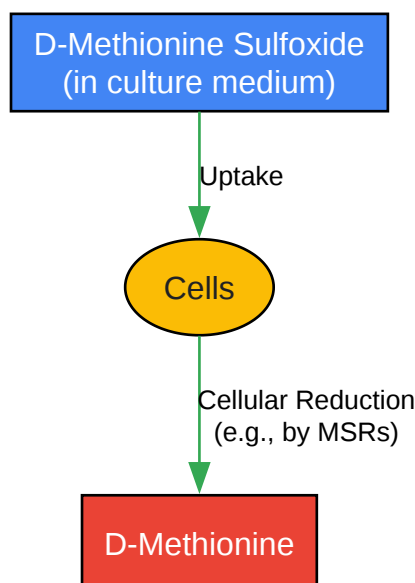
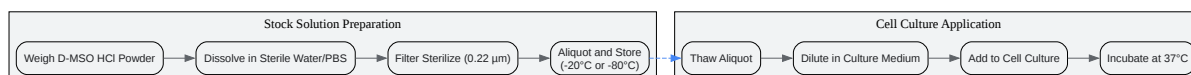
Materials:

- **D-Methionine Sulfoxide Hydrochloride** powder
- Sterile, high-purity water or PBS
- Sterile 15 mL or 50 mL conical tubes
- Vortex mixer
- Sonicator (optional)
- Sterile 0.22 µm syringe filter
- Sterile microcentrifuge tubes for aliquoting

Procedure:

- **Weighing:** Accurately weigh the desired amount of **D-Methionine Sulfoxide Hydrochloride** powder in a sterile conical tube. For 10 mL of a 100 mM solution, you will need 201.67 mg.
- **Dissolution:** Add a portion of the sterile water or PBS to the tube. Vortex thoroughly to dissolve the powder. If needed, briefly sonicate the solution to ensure complete dissolution.
[2] Bring the solution to the final desired volume.
- **Sterilization:** If using water as the solvent, sterilize the stock solution by passing it through a 0.22 μm syringe filter into a new sterile tube.[2][4] This step is critical to prevent contamination of your cell cultures.
- **Aliquoting and Storage:** Dispense the sterile stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes. Store the aliquots at -20°C for up to one month or at -80°C for up to six months.[2][4]

Visualizations



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